

# What are the chemical properties of acetone semicarbazone?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acetone semicarbazone

Cat. No.: B052170

[Get Quote](#)

## Acetone Semicarbazone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a detailed overview of the chemical properties, synthesis, and characterization of **acetone semicarbazone**. **Acetone semicarbazone**, a derivative of acetone and semicarbazide, serves as a valuable building block in organic synthesis and has applications in various chemical and pharmaceutical contexts. This document consolidates key data, presents detailed experimental protocols, and offers insights into the structural and spectral characteristics of the compound, aiming to be a comprehensive resource for professionals in research and development.

### Chemical and Physical Properties

**Acetone semicarbazone** presents as a white to off-white or yellow crystalline solid.<sup>[1][2]</sup> A summary of its key chemical and physical properties is provided in Table 1.

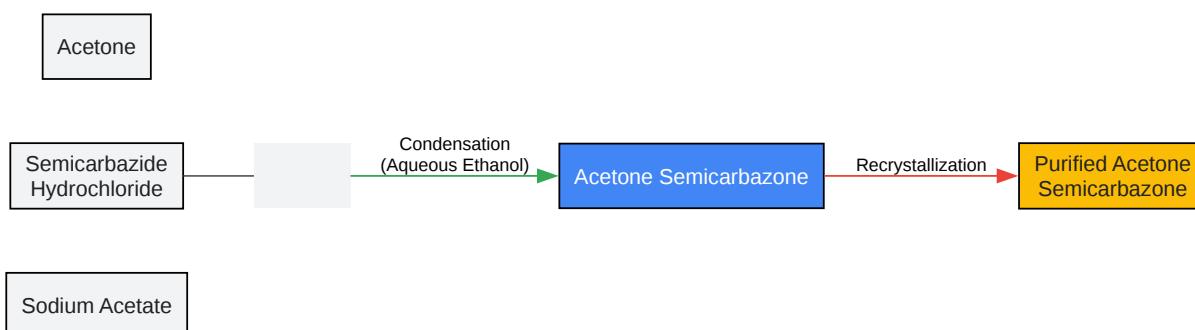
Table 1: Chemical and Physical Properties of **Acetone Semicarbazone**

Property	Value	References
Molecular Formula	C <sub>4</sub> H <sub>9</sub> N <sub>3</sub> O	[3][4]
Molecular Weight	115.14 g/mol	[4][5]
CAS Number	110-20-3	[3]
Appearance	White to light yellow crystalline powder	[2][5]
Melting Point	186-190 °C	[5]
Boiling Point	Not well-defined, decomposition may occur	[2]
Solubility	Slightly soluble in water; soluble in ethanol and methanol.	[5]
Density	~1.214 g/cm <sup>3</sup>	[5]

## Synthesis of Acetone Semicarbazone

The synthesis of **acetone semicarbazone** is a well-established condensation reaction between acetone and semicarbazide. Typically, semicarbazide hydrochloride is used in conjunction with a base, such as sodium acetate, to generate the free semicarbazide in situ.[6]

## Reaction Scheme



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Acetone Semicarbazone**.

## Experimental Protocol

The following protocol details a standard laboratory procedure for the synthesis and purification of **acetone semicarbazone**.

### Materials:

- Semicarbazide hydrochloride
- Anhydrous sodium acetate
- Acetone
- Ethanol
- Deionized water

### Procedure:

- Preparation of the Semicarbazide Solution: In a suitable flask, dissolve semicarbazide hydrochloride and an equivalent molar amount of sodium acetate in a minimal amount of warm water. The sodium acetate acts as a base to neutralize the hydrochloride, liberating the free semicarbazide.
- Reaction: To the semicarbazide solution, add a stoichiometric amount of acetone. The reaction mixture is then typically stirred at room temperature or gently warmed to facilitate the condensation reaction.
- Crystallization: The **acetone semicarbazone** product will precipitate out of the solution upon cooling, often aided by placing the reaction vessel in an ice bath.
- Isolation: The crystalline product is collected by vacuum filtration and washed with cold water to remove any unreacted starting materials and salts.

- Purification: For higher purity, the crude **acetone semicarbazone** can be recrystallized from a suitable solvent, such as aqueous ethanol.<sup>[6]</sup> Dissolve the crude product in a minimum amount of hot solvent and allow it to cool slowly to form well-defined crystals. The purified crystals are then collected by filtration and dried.

## Structural and Spectral Characterization

A variety of analytical techniques are employed to confirm the structure and purity of **acetone semicarbazone**.

### Crystallographic Data

The crystal structure of **acetone semicarbazone** has been determined by X-ray diffraction. It crystallizes in the monoclinic space group  $P2_1/c$ . The unit cell parameters are approximately  $a = 7.488 \text{ \AA}$ ,  $b = 9.672 \text{ \AA}$ , and  $c = 8.691 \text{ \AA}$ , with  $\beta = 103.38^\circ$ .

### Spectroscopic Data

The spectroscopic data for **acetone semicarbazone** are consistent with its chemical structure.

Table 2: Spectroscopic Data for **Acetone Semicarbazone**

Technique	Key Observations and Assignments	References
<sup>1</sup> H NMR	(DMSO-d <sub>6</sub> , 400 MHz) δ (ppm): 8.97 (s, 1H, -NH-), 6.22 (s, 2H, -NH <sub>2</sub> ), 1.88 (s, 3H, -CH <sub>3</sub> ), 1.79 (s, 3H, -CH <sub>3</sub> ). [1]	
<sup>13</sup> C NMR	The carbonyl carbon (C=O) signal appears at approximately 160 ppm. [6]	
IR Spectroscopy	Key peaks include N-H stretching vibrations (~3300 cm <sup>-1</sup> ), C=O stretching (~1690 cm <sup>-1</sup> ), and C=N stretching (~1580 cm <sup>-1</sup> ). [6]	
Mass Spectrometry	The molecular ion peak [M] <sup>+</sup> is observed at m/z 115. Fragmentation patterns are consistent with the loss of small neutral molecules such as HNCO. [1]	

## Logical Relationship of Functional Groups

The following diagram illustrates the key functional groups and their connectivity within the **acetone semicarbazone** molecule.

Caption: Functional group connectivity in **Acetone Semicarbazone**.

## Applications and Relevance

**Acetone semicarbazone** is primarily utilized as an intermediate in organic synthesis. Semicarbazones, in general, are used for the identification and purification of aldehydes and ketones due to their crystalline nature.<sup>[5]</sup> Furthermore, the semicarbazone moiety is a key structural feature in various biologically active molecules, and thus, **acetone semicarbazone** can serve as a starting material in the development of novel pharmaceutical compounds.<sup>[5]</sup>

## Safety and Handling

**Acetone semicarbazone** should be handled with appropriate personal protective equipment, including gloves and safety glasses. It is classified as toxic if swallowed.[3] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

This technical guide has provided a comprehensive overview of the chemical properties, synthesis, and characterization of **acetone semicarbazone**. The data and protocols presented herein are intended to support researchers and professionals in their work with this versatile chemical compound. The well-defined properties and straightforward synthesis make **acetone semicarbazone** a valuable tool in the fields of organic chemistry and drug development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ACETONE SEMICARBAZONE(110-20-3) 1H NMR spectrum [chemicalbook.com]
- 2. guidechem.com [guidechem.com]
- 3. Acetone semicarbazone | C4H9N3O | CID 66965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. Acetone Semicarbazone BP EP USP CAS 110-20-3 Manufacturers and Suppliers - Price - Fengchen [fengchenggroup.com]
- 6. Acetone Semicarbazone | High-Purity Reagent Supplier [benchchem.com]
- To cite this document: BenchChem. [What are the chemical properties of acetone semicarbazone?]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b052170#what-are-the-chemical-properties-of-acetone-semicarbazone>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)